

Solubility of Phenylmagnesium Bromide in Diethyl Ether: A Technical Guide

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Compound of Interest

Compound Name: Phenylmagnesium bromide

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This in-depth technical guide provides a comprehensive overview of the solubility of **phenylmagnesium bromide** in diethyl ether, a critical parameter for its use in chemical synthesis. The guide details quantitative solubility data, experimental protocols for its determination, and the fundamental chemical principles governing its behavior in solution.

Quantitative Solubility Data

Phenylmagnesium bromide exhibits significant solubility in diethyl ether, a common solvent for Grignard reagents. This high solubility is attributed to the formation of a stable complex between the magnesium atom and the lone pairs of electrons on the ether oxygen atoms.^[1] Commercially available solutions of **phenylmagnesium bromide** in diethyl ether are typically found at a concentration of 3.0 M, indicating that this is a stable and readily achievable concentration at ambient temperatures.^[2]

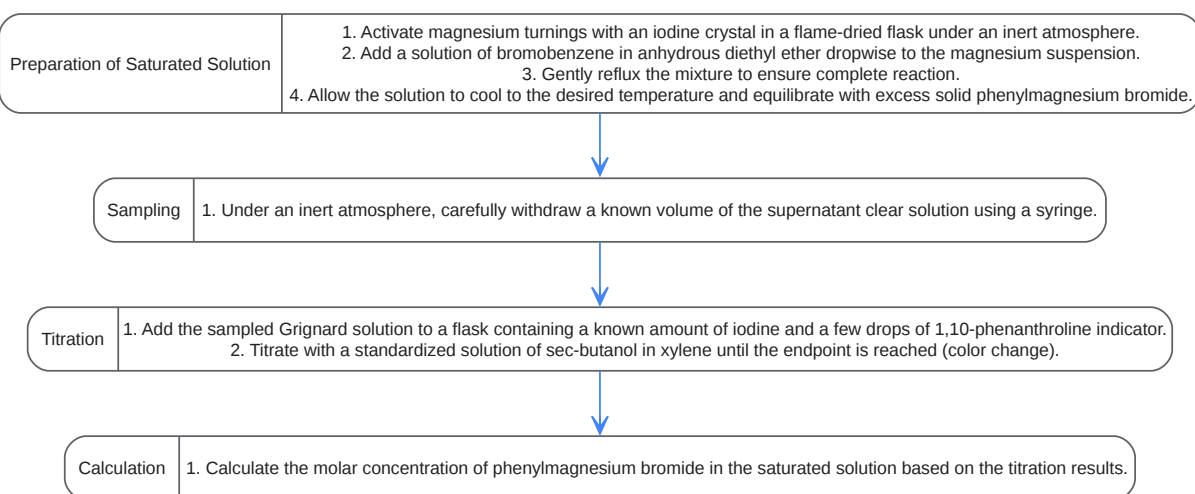
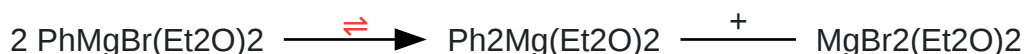
While extensive temperature-dependent solubility data is not readily available in the public domain, the commercial availability at this concentration provides a reliable benchmark for practical applications.

Table 1: Solubility of **Phenylmagnesium Bromide** in Diethyl Ether

Solvent	Concentration (M)	Temperature	Notes
Diethyl Ether	3.0	Ambient	Commercially available concentration.[2]

The Schlenk Equilibrium in Diethyl Ether

The state of **phenylmagnesium bromide** in a diethyl ether solution is more complex than the simple formula $\text{C}_6\text{H}_5\text{MgBr}$ suggests. It exists in equilibrium with its corresponding dialkylmagnesium and magnesium halide species, a phenomenon known as the Schlenk equilibrium. This equilibrium is crucial for understanding the reactivity and solubility of the Grignard reagent.



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